

Commercial Sourcing and Synthetic Overview of 3,4-Dibromobutanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dibromobutanoic acid

Cat. No.: B094272

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Introduction

3,4-Dibromobutanoic acid (CAS No. 16507-32-7) is a halogenated carboxylic acid of significant interest in synthetic organic chemistry.^[1] Its bifunctional nature, featuring a reactive carboxylic acid group and two bromine substituents, establishes it as a versatile intermediate for the synthesis of more complex molecules.^[1] This technical guide provides an overview of commercial suppliers for **3,4-Dibromobutanoic acid**, its synthetic pathway, and its general utility in research and development. It is important to note that **3,4-Dibromobutanoic acid** is a chemical intermediate for research use only and is not intended for diagnostic or therapeutic applications.^[1]

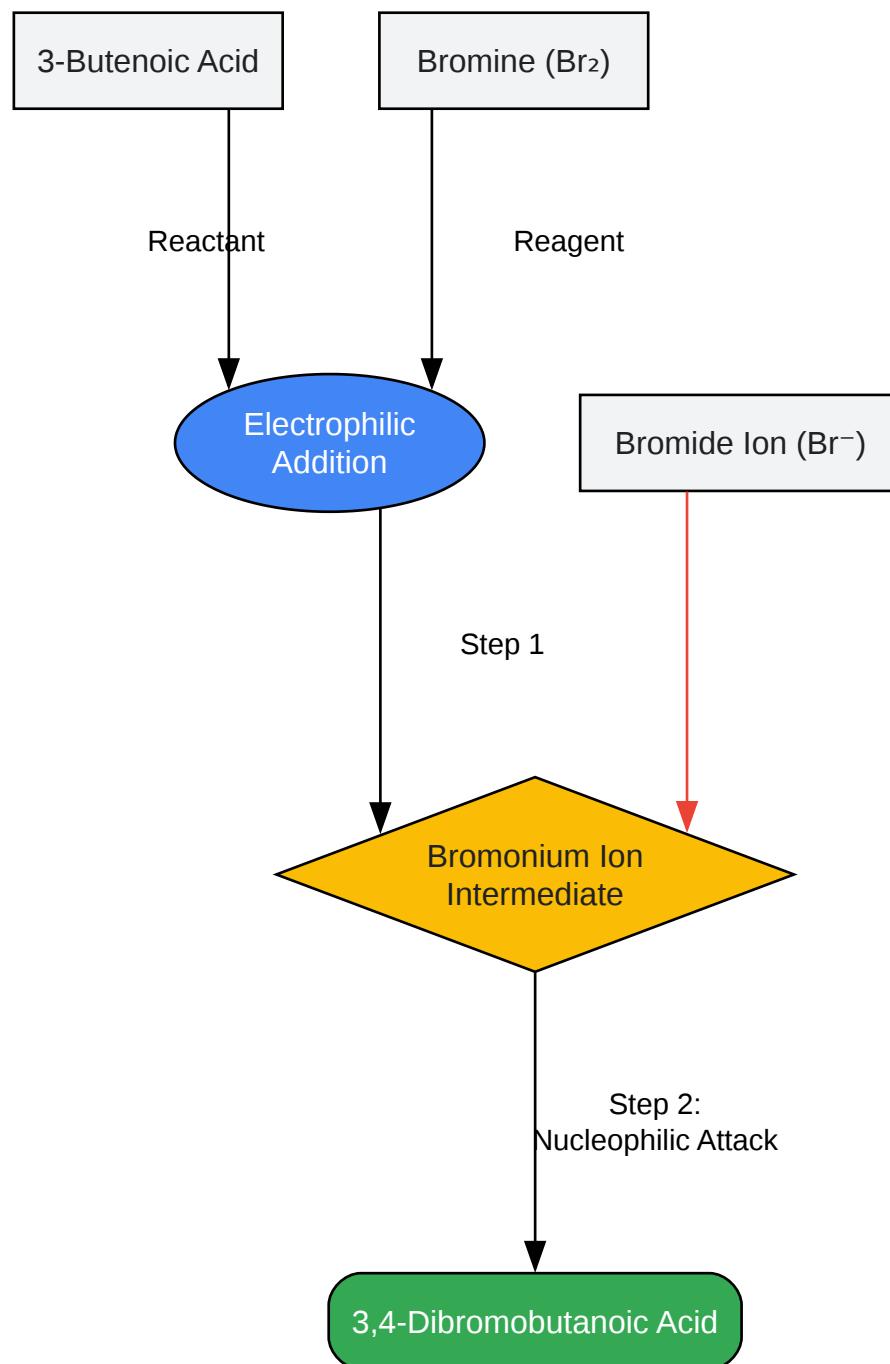
Commercial Suppliers

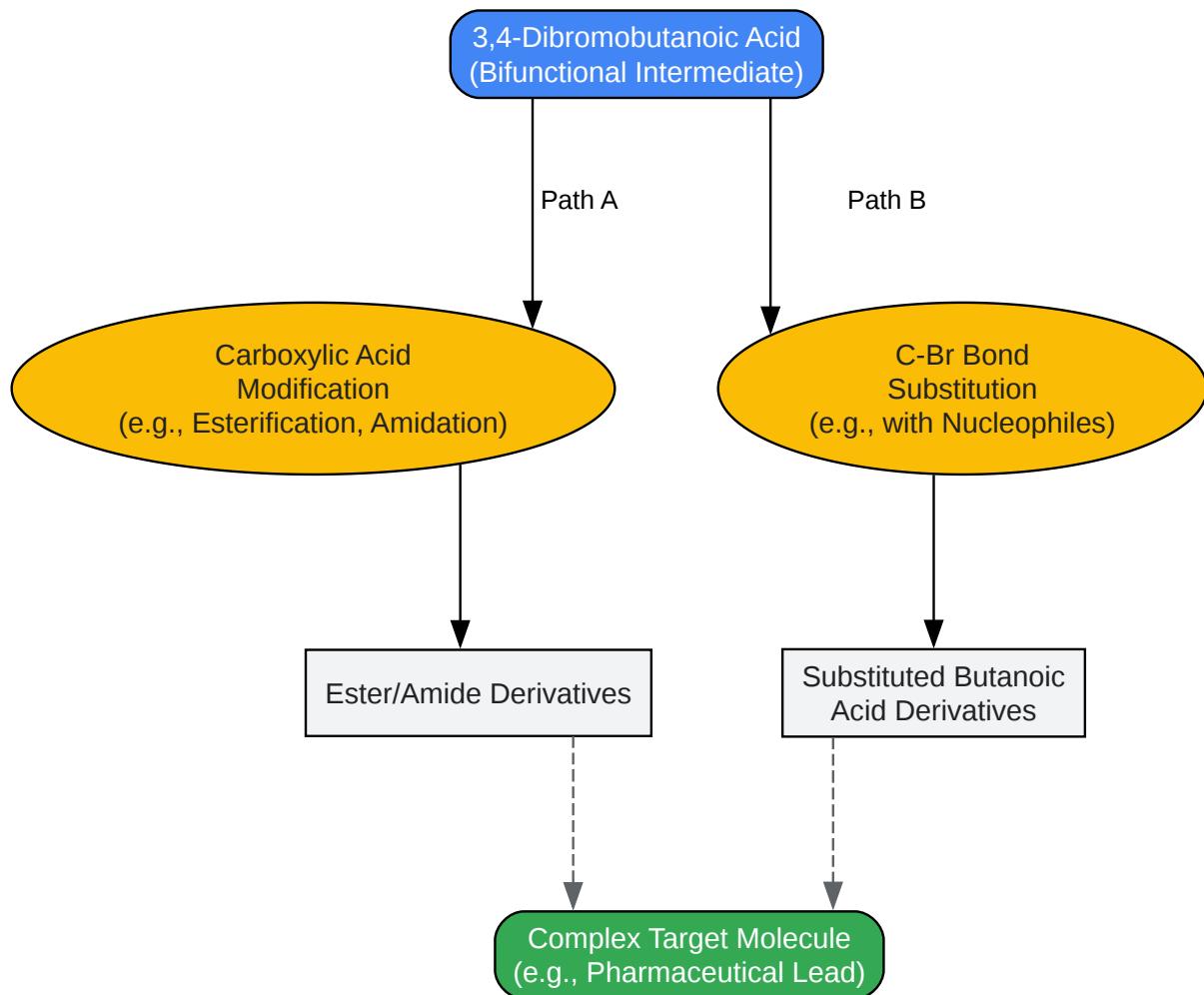
The following table summarizes publicly listed commercial suppliers of **3,4-Dibromobutanoic acid**. Quantitative data such as purity, available quantities, and pricing are typically available upon request from the individual suppliers.

Supplier	Website	CAS Number	Molecular Formula	Notes
Benchchem	https://www.benchchem.com	16507-32-7	C ₄ H ₆ Br ₂ O ₂	Catalog number B094272. For research use only.[1]
BLD Pharm	https://www.blldpharm.com	16507-32-7	C ₄ H ₆ Br ₂ O ₂	Inquire for details.
ChemNet	https://www.chemnet.com	16507-32-7	C ₄ H ₆ Br ₂ O ₂	Inquire for details.[2]
ECHEMI	https://www.echemi.com	16507-32-7	C ₄ H ₆ Br ₂ O ₂	Inquire for details.[3]

Synthetic Pathway: Bromination of 3-Butenoic Acid

A primary synthetic route to **3,4-Dibromobutanoic acid** is through the electrophilic addition of bromine (Br₂) to the carbon-carbon double bond of 3-butenoic acid (also known as vinylacetic acid).[1]





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References

- 1. 3,4-Dibromobutanoic Acid|C4H6Br2O2|16507-32-7 [benchchem.com]
- 2. 3,4-dibromobutanoic acid | 16507-32-7 [chemnet.com]

- 3. echemi.com [echemi.com]
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